

# GABAA receptor agent 2 TFA binding affinity and Ki value

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## Compound of Interest

Compound Name: GABAA receptor agent 2 TFA

Cat. No.: B10768549

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## In-Depth Technical Guide: GABAA Receptor Agent 2 TFA

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the binding characteristics of the **GABAA receptor agent 2 TFA**, a potent and high-affinity antagonist for the  $\gamma$ -aminobutyric acid type A (GABAA) receptor. This document outlines its binding affinity and  $K_i$  values, details the experimental methodologies for these determinations, and illustrates the relevant signaling pathways.

## Core Data: Binding Affinity and Inhibitory Constant

**GABAA receptor agent 2 TFA** has been characterized as a high-affinity antagonist. The quantitative data from published studies are summarized below.

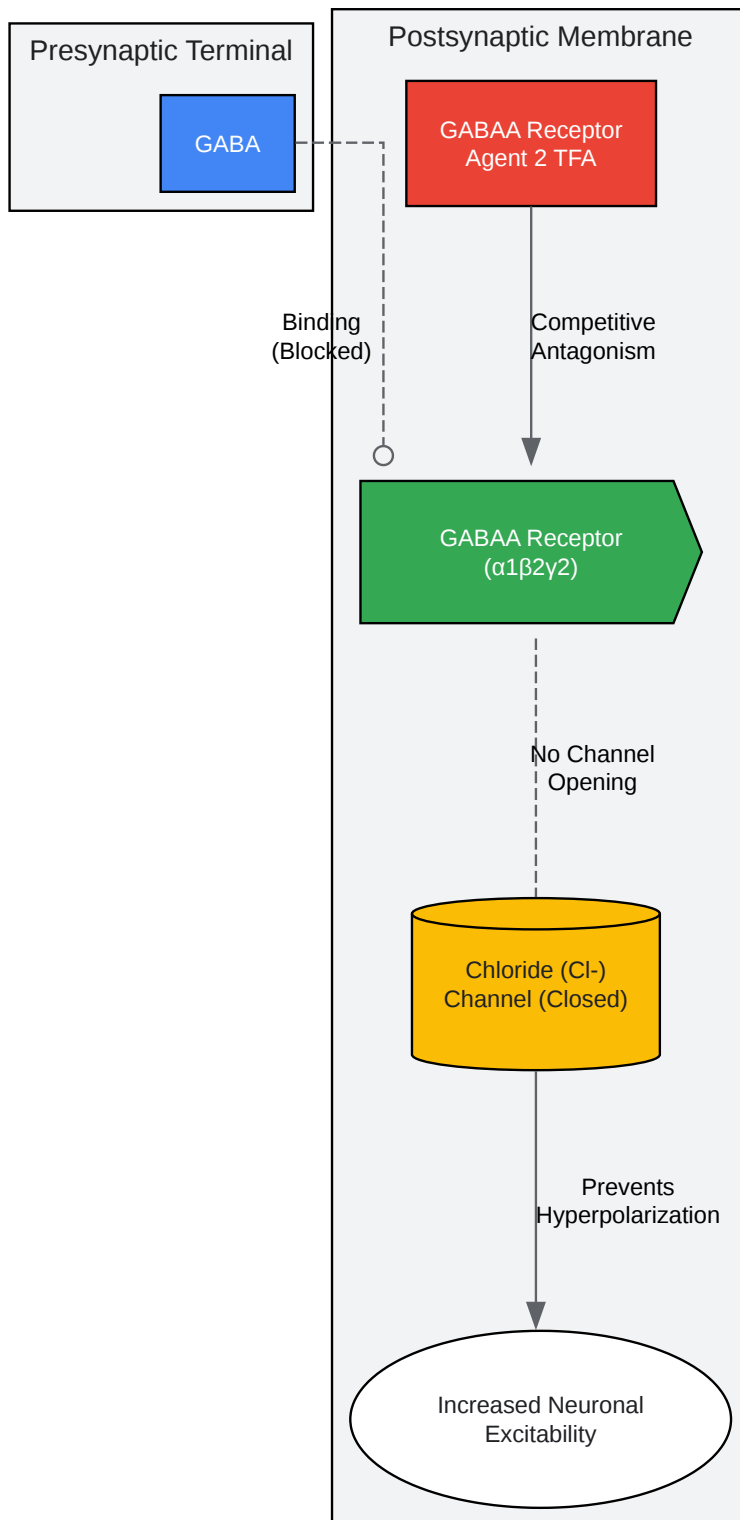
Parameter	Value	Cell/Tissue Preparation	Receptor Subtype	Reference
IC50	24 nM	tsA201 cells expressing human GABAA receptors	$\alpha 1\beta 2\gamma 2$	[1]
Ki	28 nM	Rat GABAA receptors	Not specified	[1]

IC50: The half-maximal inhibitory concentration, indicating the concentration of the agent required to inhibit 50% of the receptor's activity. Ki: The inhibitory constant, representing the equilibrium dissociation constant of the inhibitor-receptor complex.

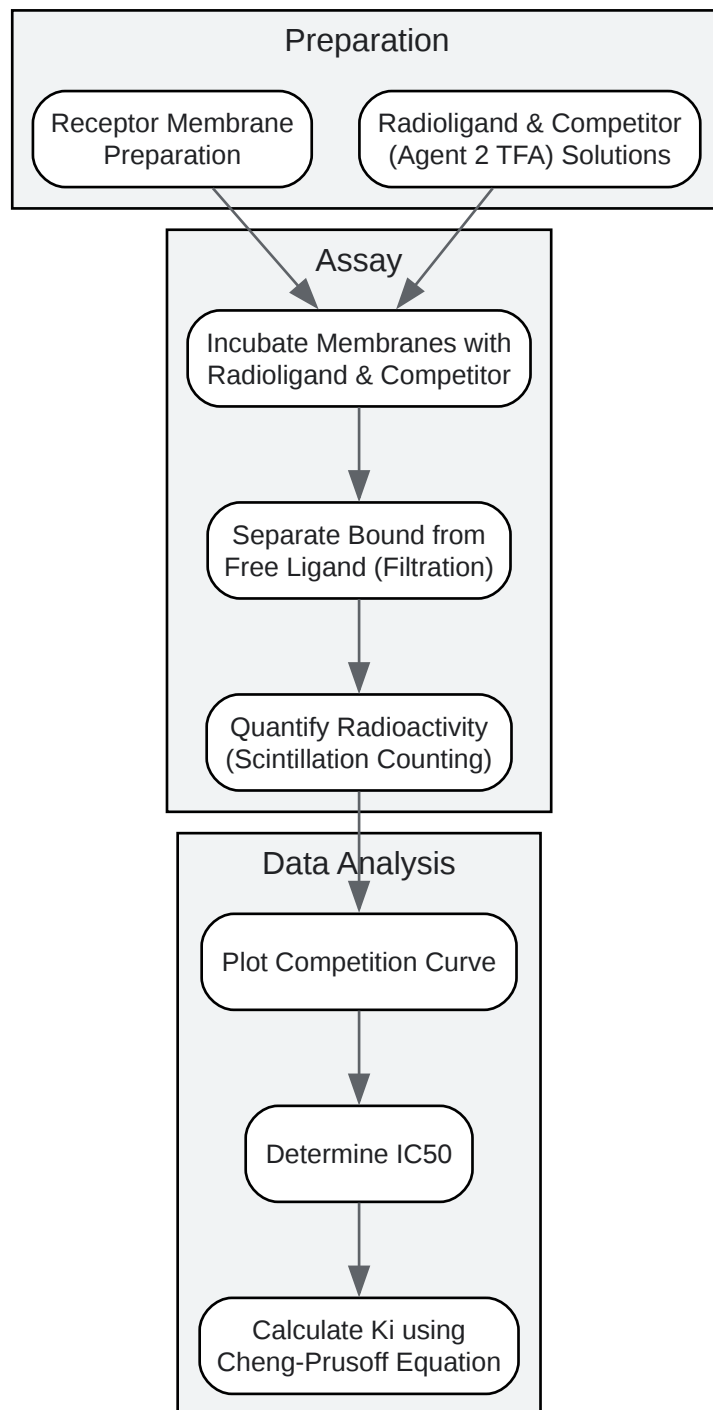
## Signaling Pathway of a GABAA Receptor Antagonist

The GABAA receptor is a ligand-gated ion channel that, upon binding of the endogenous neurotransmitter GABA, allows the influx of chloride ions ( $\text{Cl}^-$ ). This influx leads to hyperpolarization of the neuronal membrane, resulting in an inhibitory effect on neurotransmission.[2] GABAA receptor antagonists, such as **GABAA receptor agent 2 TFA**, competitively block the binding of GABA to its receptor. This action prevents the opening of the chloride channel, thereby inhibiting the calming effect of GABA and leading to an increase in neuronal excitability.[2]

## GABAA Receptor Antagonist Signaling Pathway



## Radioligand Competition Binding Assay Workflow

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## References

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- 2. What are GABAA receptor antagonists and how do they work? [synapse.patsnap.com]
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